

# Essential Safety and Operational Guide for 2,4,6,8-Tetraoxanonane

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## Compound of Interest

Compound Name: 2,4,6,8-Tetraoxanonane

CAS No.: 13353-03-2

Cat. No.: B600147

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This document provides immediate safety, handling, and disposal protocols for **2,4,6,8-Tetraoxanonane** (CAS: 13353-03-2), tailored for research and drug development professionals. The following procedures are designed to ensure the safe management of this chemical in a laboratory setting.

Chemical Identifier and Properties:

Property	Value
Chemical Name	2,4,6,8-Tetraoxanonane
Synonyms	Methoxy(methoxymethoxymethoxy)methane, Trioxymethylene dimethyl ether
CAS Number	13353-03-2[1][2]
Molecular Formula	C5H12O4[1][3]
Molecular Weight	136.15 g/mol [3]

## Hazard Identification and Classification

**2,4,6,8-Tetraoxanonane** is classified as a flammable liquid.<sup>[3][4]</sup> While some safety data sheets indicate that comprehensive hazard data is unavailable, it is crucial to handle this chemical with care, assuming it may present other unknown hazards.

GHS Classification:

Classification	Code	Signal Word	Hazard Statement
Flammable liquids	H226	Warning	Flammable liquid and vapor <sup>[3][4]</sup>

Precautionary Statements:

A comprehensive list of precautionary statements is provided to ensure safe handling and emergency preparedness.<sup>[4]</sup>

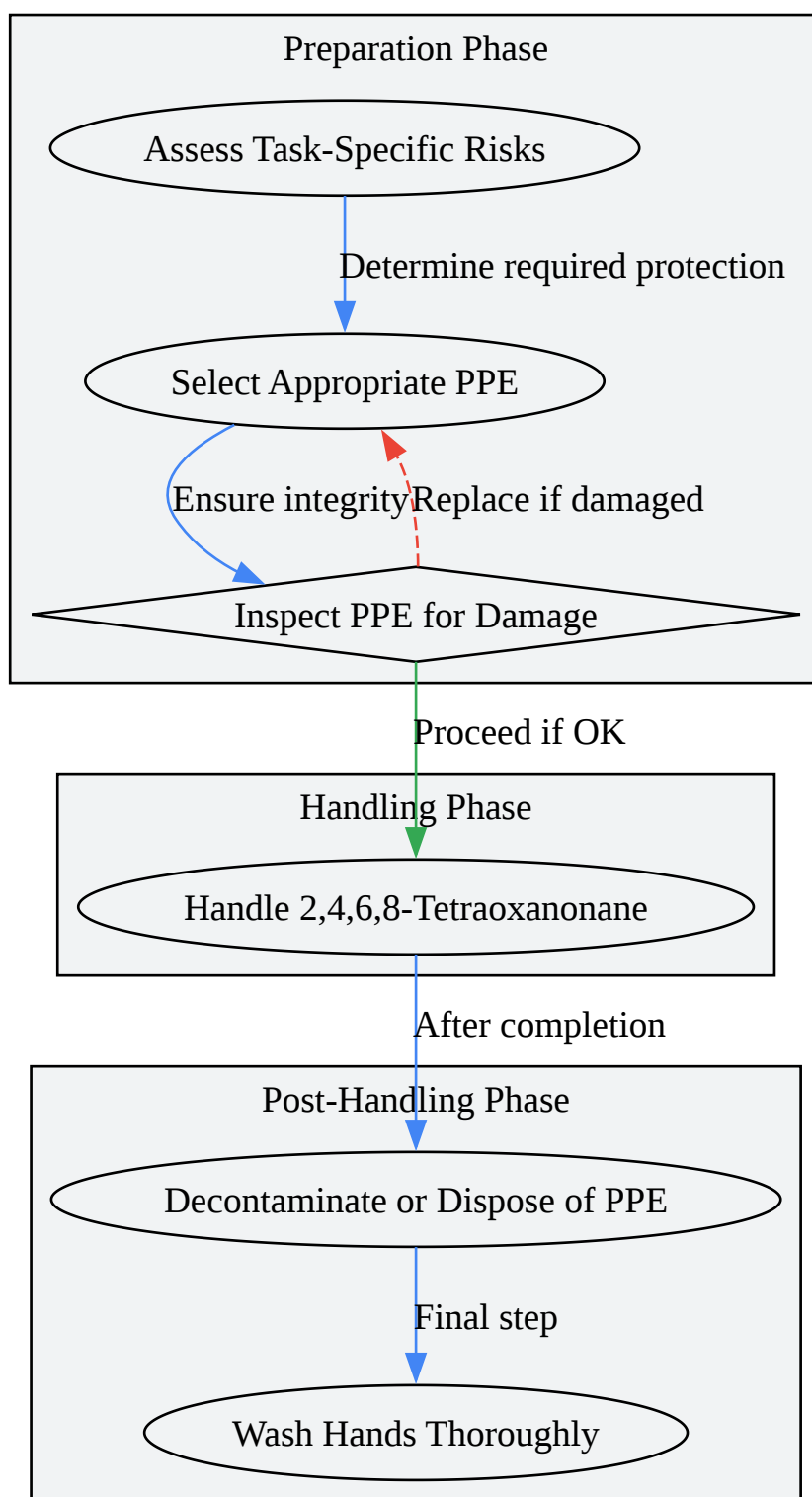
Code	Precaution
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P233	Keep container tightly closed.
P240	Ground and bond container and receiving equipment.
P241	Use explosion-proof electrical/ventilating/lighting equipment.
P242	Use non-sparking tools.
P243	Take action to prevent static discharges.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water.
P370+P378	In case of fire: Use appropriate media to extinguish.
P403+P235	Store in a well-ventilated place. Keep cool.
P501	Dispose of contents/container in accordance with local regulations.

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2,4,6,8-Tetraoxanonane** to minimize exposure risk. The selection of PPE should be based on a thorough risk assessment of the specific laboratory procedures being performed.

Recommended PPE for Handling **2,4,6,8-Tetraoxanonane**:

Body Part	PPE Recommendation	Standard
Eyes/Face	Tightly fitting safety goggles with side-shields or a face shield. <sup>[4]</sup>	Conforming to EN166 (EU) or NIOSH (US). <sup>[4]</sup>
Skin	Fire/flammable resistant and impervious clothing. Chemical-resistant gloves (inspect before use). <sup>[4]</sup>	Gloves must satisfy EU Directive 89/686/EEC and EN 374. <sup>[4]</sup>
Respiratory	Use in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, use a full-face respirator. <sup>[4]</sup>	NIOSH approved respirator.



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## Operational and Disposal Plans

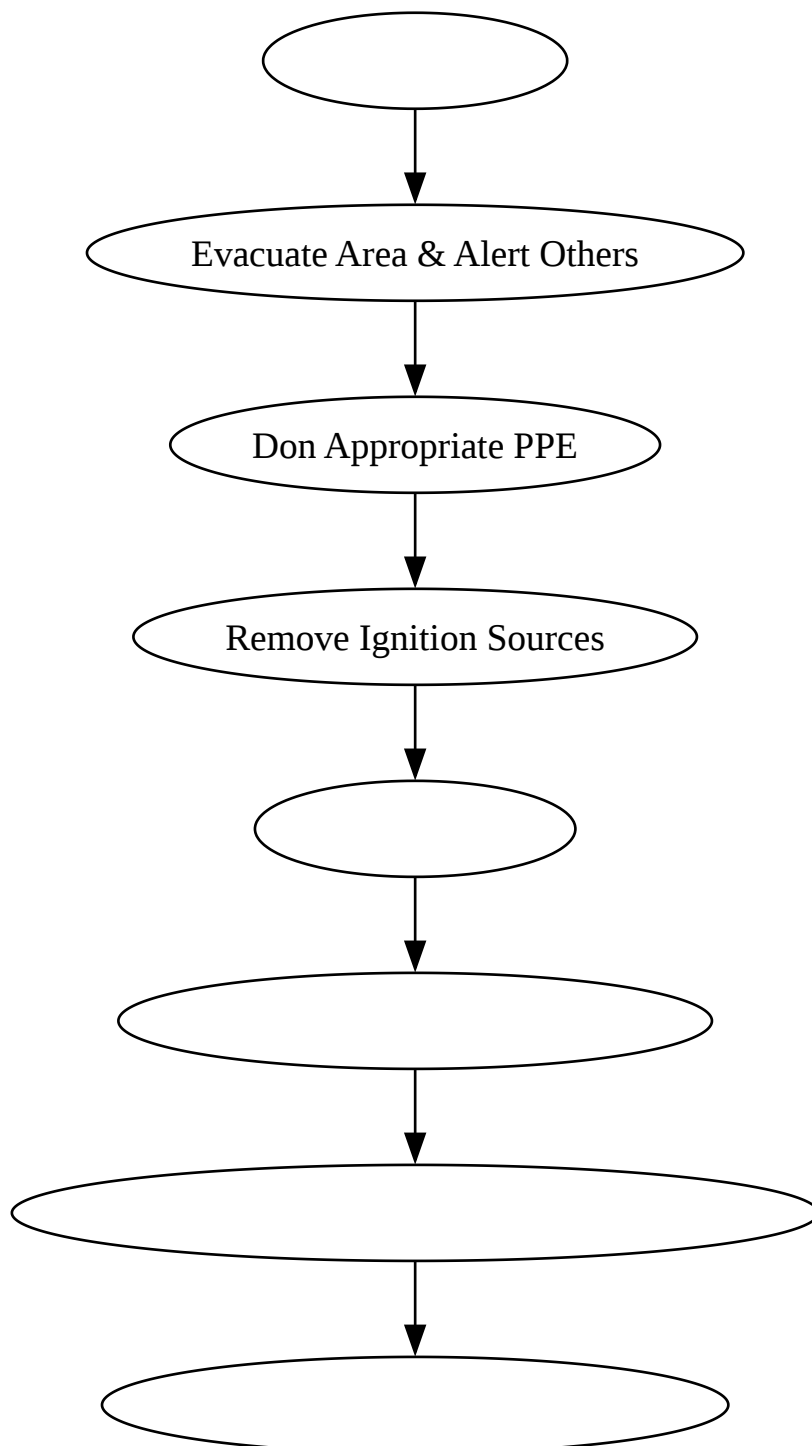
### Handling and Storage:

- Handling:
  - Work in a well-ventilated area.[4]
  - Avoid contact with skin and eyes.[4]
  - Avoid the formation of dust and aerosols.[4]
  - Use non-sparking tools to prevent ignition.[4]
  - Take measures to prevent electrostatic discharge.[4]
- Storage:
  - Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
  - Keep away from incompatible materials and foodstuff containers.[4]

### Accidental Release Measures:

- Personal Precautions:
  - Use personal protective equipment.[1]
  - Ensure adequate ventilation.[1]
  - Evacuate personnel to safe areas.[1]
  - Remove all sources of ignition.[4]
- Environmental Precautions:
  - Prevent further leakage or spillage if safe to do so.[1]
  - Do not let the product enter drains.[1][4]
- Methods for Cleaning Up:

- Contain the spillage.
- Collect with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local regulations.
- Use spark-proof tools and explosion-proof equipment.[4]



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#### Disposal Plan:

- Product Disposal:
  - The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4]
  - Do not discharge into the environment.[1]
- Contaminated Packaging:
  - Dispose of as unused product.
  - Containers should be thoroughly emptied and can be offered for recycling or reconditioning.

#### First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[1]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1]

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## References

- [1. Page loading... \[wap.guidechem.com\]](#)
- [2. 2,4,6,8-Tetraoxanonane | 13353-03-2 \[sigmaaldrich.cn\]](#)
- [3. 2,4,6,8-Tetraoxanonane | C5H12O4 | CID 54136657 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. watson-int.com \[watson-int.com\]](#)
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